

# Quindoxin: A Technical Guide to its Chemical Properties, Biological Activity, and Analysis

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## Compound of Interest

Compound Name: Quindoxin

CAS No.: 2423-66-7

Cat. No.: B1212070

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## Introduction

**Quindoxin**, a synthetic heterocyclic N-oxide, belongs to the quinoxaline-1,4-dioxide class of compounds. Historically utilized as an antibacterial agent and growth promoter in the livestock industry, its use has been curtailed in many regions due to significant safety concerns. This technical guide provides a comprehensive overview of **Quindoxin**'s chemical identifiers, mechanism of action, toxicological profile, and analytical methodologies for its detection, offering valuable insights for researchers in toxicology, drug development, and food safety.

## Core Chemical Identifiers and Physicochemical Properties

**Quindoxin** is chemically known as 4-oxidoquinoxalin-1-ium 1-oxide<sup>[1]</sup>. Its unique structural features are central to its biological activity.

| Identifier        | Value                                                       | Source              |
|-------------------|-------------------------------------------------------------|---------------------|
| CAS Number        | 2423-66-7                                                   | <a href="#">[1]</a> |
| Molecular Formula | C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> | <a href="#">[1]</a> |
| Molecular Weight  | 162.15 g/mol                                                | <a href="#">[1]</a> |
| IUPAC Name        | 4-oxidoquinoxalin-1-ium 1-oxide                             | <a href="#">[1]</a> |
| Canonical SMILES  | <chem>C1=CC=C2C(=C1)N(C=C[N+]2=O)[O-]</chem>                | <a href="#">[1]</a> |
| InChI Key         | CKIHZSGJPSDCNC-UHFFFAOYSA-N                                 | <a href="#">[1]</a> |
| Appearance        | Solid, Light yellow to yellow powder/crystal                |                     |
| Melting Point     | 241 - 243 °C                                                | <a href="#">[1]</a> |
| Synonyms          | Quinoxaline 1,4-dioxide,<br>Grofas, ICI 8173                |                     |

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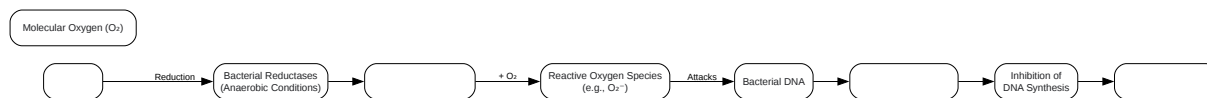
Caption: 2D Chemical Structure of **Quindoxin**

## Mechanism of Action: DNA Damage via Oxidative Stress

The primary mechanism underlying the antibacterial and toxic effects of **Quindoxin** and other quinoxaline-1,4-dioxides involves the generation of reactive oxygen species (ROS) and subsequent DNA damage.

Under anaerobic conditions, the N-oxide groups of **Quindoxin** can be enzymatically reduced by bacterial reductases. This reduction process generates unstable radical intermediates that can interact with molecular oxygen to produce superoxide anions and other ROS. These highly reactive species can then induce damage to cellular macromolecules, with DNA being a primary target.

The resulting DNA damage can manifest as strand breaks and base modifications, leading to the inhibition of DNA synthesis and ultimately, bacterial cell death. This genotoxic mechanism is also the basis for the mutagenic and carcinogenic properties of **Quindoxin**. Studies on the related compound mequindox have shown that it induces cell cycle arrest at the G2/M phase and triggers apoptosis, cellular responses consistent with significant DNA damage.



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Caption: Proposed Mechanism of **Quindoxin**-Induced DNA Damage.

## Pharmacokinetics and Metabolism

Specific pharmacokinetic data for **Quindoxin** is limited. However, studies on structurally similar quinoxaline-1,4-dioxides, such as Mequindox, provide valuable insights into the likely absorption, distribution, metabolism, and excretion (ADME) profile of **Quindoxin**.

Following oral administration in rats, Mequindox is rapidly absorbed and extensively metabolized[2]. The bioavailability of Mequindox was reported to be 37.16%[2]. The metabolism of quinoxaline-1,4-dioxides primarily involves the reduction of the N-oxide groups, leading to a variety of metabolites. Some of these metabolites may retain biological activity and contribute to the overall toxicological profile of the parent compound. Excretion is expected to occur via both renal and fecal routes. Given the similarities in structure, it is plausible that **Quindoxin** follows a similar ADME pathway.

## Toxicological Profile

The use of **Quindoxin** in food-producing animals has been largely discontinued due to its significant toxicological risks, including genotoxicity, carcinogenicity, and potential for photoallergic reactions.

**Acute Toxicity:** While specific LD50 values for **Quindoxin** are not readily available in the reviewed literature, data for the related compound Mequindox indicate an oral LD50 of 550 mg/kg body weight in rats, classifying it as moderately toxic[3].

**Genotoxicity and Mutagenicity:** **Quindoxin** has been shown to be mutagenic in the Salmonella microsomal assay (Ames test), inducing both base-pair substitutions and frameshift mutations. Its mutagenic activity is dependent on the presence of the N-oxide groups and is enhanced

under anaerobic conditions, which supports the proposed mechanism of action involving reductive activation.

**Carcinogenicity:** Long-term exposure to dioxins and dioxin-like compounds has been linked to various types of cancer in animal studies[4]. The genotoxic nature of **Quindoxin** raises significant concerns about its carcinogenic potential.

**Photoallergy:** **Quindoxin** is a known photosensitizer that can cause photocontact dermatitis in individuals exposed to the compound and subsequently to light[5][6].

## Regulatory Status

Due to its toxicological profile, the use of **Quindoxin** as a veterinary feed additive has been banned or severely restricted in many countries. For instance, China's Ministry of Agriculture has banned the use of olaquinox, a related quinoxaline-1,4-dioxide, in food animals, citing potential risks to the breeding industry and human health[7][8]. Similar regulatory actions have been taken in other jurisdictions to protect consumer safety. Researchers and professionals in the field should consult their national and regional regulatory agencies for the most current information on the legal status of **Quindoxin**.

## Analytical Methodology: Determination of Quindoxin in Animal Feed

The detection and quantification of **Quindoxin** residues in animal feed are crucial for regulatory monitoring and ensuring food safety. High-performance liquid chromatography (HPLC) is a commonly employed technique for this purpose. The following is a generalized protocol based on established methods for quinoxalines in feed matrices.

### Experimental Protocol: HPLC-DAD Analysis of **Quindoxin** in Animal Feed

#### 1. Sample Preparation and Extraction:

- Weigh 5 grams of a homogenized feed sample into a 50 mL centrifuge tube.
- Add 20 mL of a suitable extraction solvent, such as a mixture of acetonitrile and water or methanol.

- Vortex the mixture for 1 minute to ensure thorough mixing.
- Place the tube in a sonicator bath for 15 minutes to facilitate extraction.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Carefully collect the supernatant.
- Repeat the extraction process on the pellet with another 20 mL of the extraction solvent.
- Combine the supernatants.

## 2. Clean-up (Solid-Phase Extraction - SPE):

- Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
- Load the combined supernatant onto the conditioned SPE cartridge.
- Wash the cartridge with 5 mL of a low-organic-content solvent (e.g., 5% methanol in water) to remove interferences.
- Elute the analyte with 5 mL of a high-organic-content solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the mobile phase for HPLC analysis.

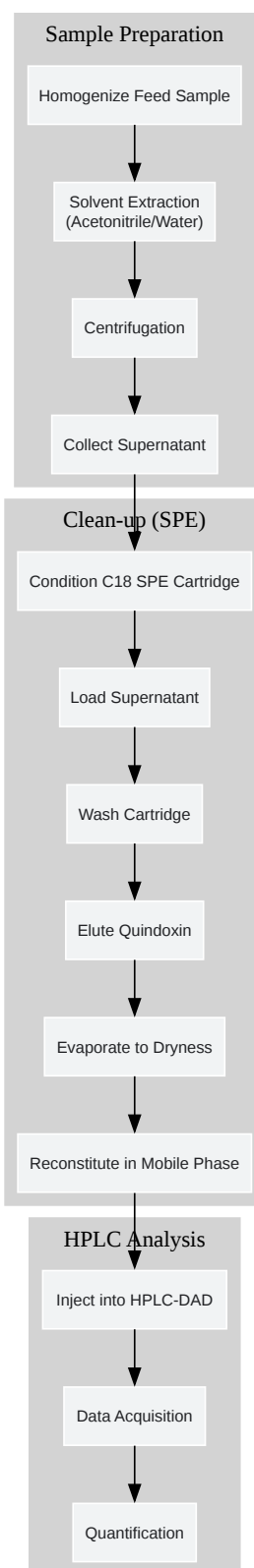
## 3. HPLC Conditions:

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5  $\mu$ m).
- Mobile Phase: Isocratic or gradient elution with a mixture of acetonitrile and water (e.g., 30:70 v/v) containing a small amount of an acidifier like formic acid (e.g., 0.1%).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20  $\mu$ L.

- Detection: Diode Array Detector (DAD) at a wavelength of approximately 254 nm and 365 nm.

#### 4. Quantification:

- Prepare a series of standard solutions of **Quindoxin** in the mobile phase.
- Generate a calibration curve by plotting the peak area against the concentration of the standards.
- Quantify the amount of **Quindoxin** in the sample by comparing its peak area to the calibration curve.



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Caption: General Workflow for HPLC Analysis of **Quindoxin** in Animal Feed.



## Conclusion

**Quindoxin**, while possessing antibacterial properties, presents significant toxicological risks that have led to its ban in many agricultural applications. Its mechanism of action, centered on the generation of genotoxic reactive oxygen species, underscores the potential for harm to both animals and humans. For researchers and drug development professionals, understanding the chemical properties, biological activity, and analytical detection methods for **Quindoxin** is essential for risk assessment, regulatory compliance, and the development of safer alternatives. The information compiled in this guide serves as a foundational resource for these endeavors.

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